

# Wofasteril® for Mycoplasma Contamination Control in Cell Culture: Application Notes and Protocols

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## Compound of Interest

Compound Name: Wofasteril

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## Introduction

Mycoplasma contamination is a pervasive and challenging issue in cell culture, with the potential to significantly alter cell physiology, metabolism, and growth characteristics, thereby compromising experimental results and the integrity of biological products. Due to their small size and lack of a cell wall, mycoplasmas are resistant to many common antibiotics and are not readily visible by standard microscopy, often leading to undetected contamination.

**Wofasteril®**, a peracetic acid (PAA)-based disinfectant, offers a broad spectrum of antimicrobial activity, encompassing bactericidal, mycobactericidal, fungicidal, virucidal, and sporicidal properties.<sup>[1]</sup> While its high cytotoxicity prohibits its direct use on live cell cultures as a routine treatment, it serves as a powerful tool for preventing mycoplasma contamination through the rigorous disinfection of laboratory surfaces and equipment. This document provides detailed protocols for the use of **Wofasteril®** in a comprehensive mycoplasma contamination control strategy.

## Product Information and Efficacy

**Wofasteril®** products are concentrates that must be diluted for use.<sup>[1][2]</sup> The active ingredient, peracetic acid, is a strong oxidizing agent that effectively eliminates a wide range of

microorganisms. For a material-friendly and low-odor application, the manufacturer recommends a combination method with alcapur®, a buffering agent.[1][2]

Table 1: **Wofasteril®** Formulations and Recommended Applications for Laboratory Decontamination

Product Name	Recommended Dilution for Surface Disinfection	Key Features & Applications
Wofasteril® classic	2.0% for 1-4 hours contact time (RKI listing)	Broad-spectrum disinfectant for surfaces and equipment.[1] Combination with alcapur® (1 part Wofasteril® to 3 parts alcapur® in water) is recommended to reduce odor and corrosiveness.[2]
1+1 Wofasteril® SC super	0.5% (50 ml in 10 liters of water) for 30-60 minutes contact time	Fast-acting, low concentration formula. Decomposes into acetic acid, water, and oxygen. [3]
Wofasteril® L special	Apply 0.4 L of ready-to-use solution per m²	Suitable for hygienization of surfaces, equipment, and air in sensitive areas like food production and laboratories.[4]

## Cytotoxicity of Peracetic Acid

It is critical to understand that peracetic acid, the active component of **Wofasteril®**, is highly cytotoxic to mammalian cells. Direct contact of residual disinfectant with cell cultures can lead to cell death.

Table 2: Summary of Peracetic Acid (PAA) Cytotoxicity Data

Cell Type	PAA Concentration	Observed Effect	Reference
Human Keratinocytes (HaCaT)	≥ 1 ppm	Strong cytotoxic effects; >50% cell destruction at 10 ppm.	[5]
Murine Fibroblasts (L929)	1% PAA solution (tested in various dilutions)	Higher cytotoxic potential than 2.5% Sodium Hypochlorite. Induced cell death predominantly by necrosis.	[6][7]
Normal Human Bronchial Epithelial Cells (NHBE)	12-24 ppm (vapor)	Cell layer disruption and indicators of cell death.	[3]

These data underscore the necessity of ensuring that all surfaces and equipment treated with **Wofasteril®** are free of active residuals before they are used for cell culture.

## Experimental Protocols

### Protocol for Routine Decontamination of Laboratory Equipment to Prevent Mycoplasma Contamination

This protocol is designed for the disinfection of incubators, biosafety cabinets, and other laboratory surfaces.

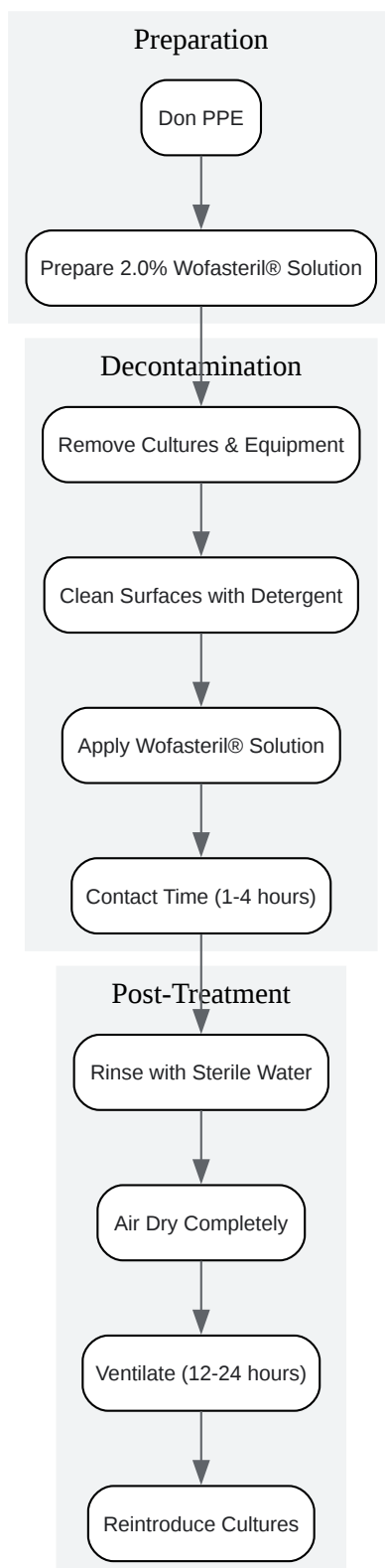
Materials:

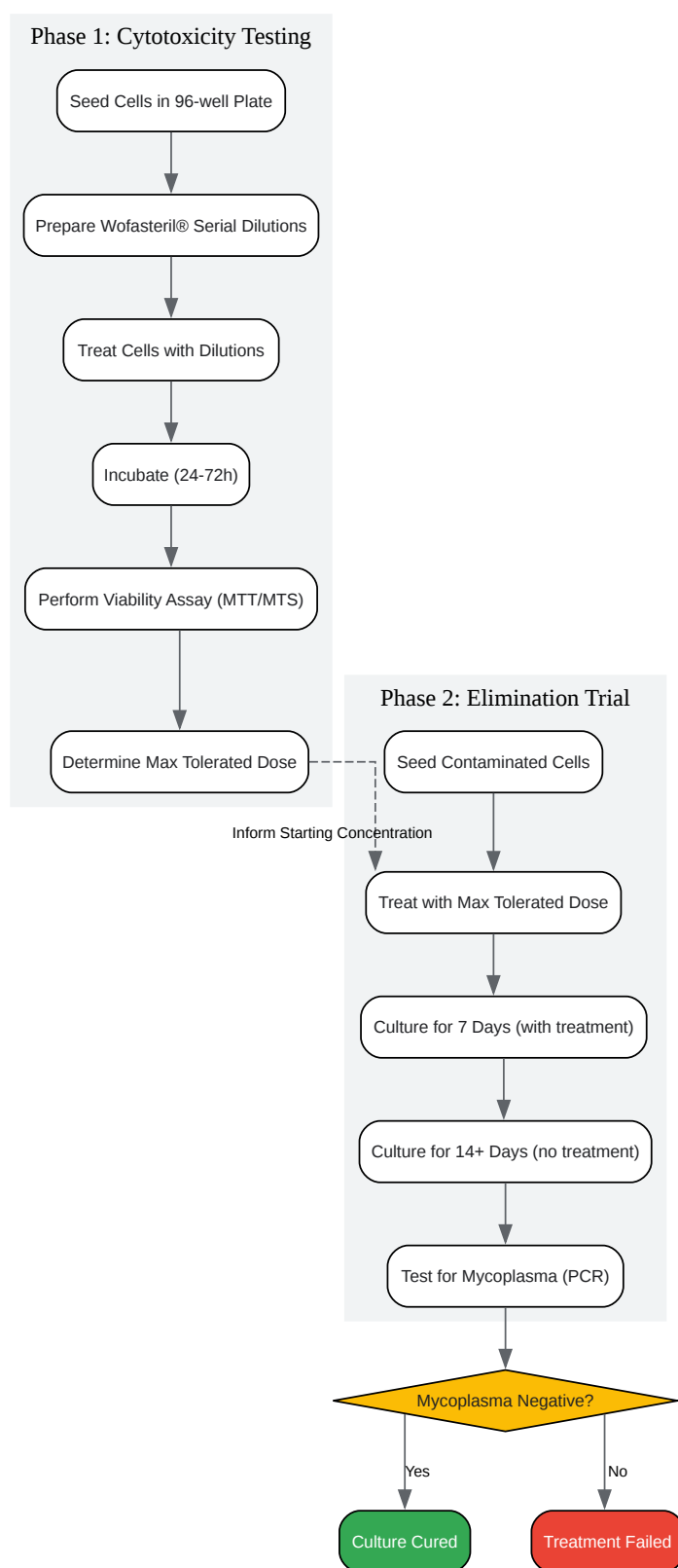
- **Wofasteril®** concentrate (e.g., **Wofasteril®** classic)
- alcapur® (recommended for combination method)
- Personal Protective Equipment (PPE): gloves, safety goggles, lab coat
- Sterile, deionized water
- Sterile wipes or cloths

**Procedure:**

- Preparation of Disinfectant Solution:
  - Work in a well-ventilated area.
  - Prepare the desired volume of a 2.0% **Wofasteril**® solution by diluting the concentrate with sterile deionized water.
  - For the combination method, first add 3 parts alcapur® to the water, mix, and then add 1 part **Wofasteril**® classic.[\[2\]](#)
- Decontamination of CO<sub>2</sub> Incubator:
  - Remove all cell cultures to a safe, uncontaminated incubator.
  - Turn off the incubator and remove all internal components (shelves, water pan).
  - Thoroughly clean all interior surfaces and components with a laboratory-grade detergent and rinse with sterile water.
  - Liberally apply the 2.0% **Wofasteril**® solution to all interior surfaces and components, ensuring complete coverage.
  - Allow a contact time of at least 1 hour.[\[1\]](#)
  - After the contact time, thoroughly wipe down all surfaces with sterile water to remove any residue.
  - Allow the incubator and its components to air dry completely in a sterile environment (e.g., a biosafety cabinet).
  - Crucially, leave the incubator to ventilate for at least 12-24 hours before reintroducing cell cultures to ensure the degradation of residual peracetic acid.[\[8\]](#)
- Decontamination of Biosafety Cabinet:
  - Clean the work surface and interior with 70% ethanol to remove loose debris.

- Apply the 2.0% **Wofasteril**® solution to the work surface and interior walls.
- Allow a contact time of at least 30 minutes.
- Wipe away the disinfectant with sterile water and then with 70% ethanol.
- Allow the cabinet to air dry with the fan running for at least 30 minutes before use.
- Verification of Efficacy (Optional):
  - Use ATP swabs or surface contact plates to verify the cleanliness of the surfaces post-disinfection.





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